

A Comparative Performance Analysis: Pigment Green 8 vs. Phthalocyanine Green (PG 7)

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Compound of Interest

Compound Name: *Pigment green 8*

Cat. No.: *B1630578*

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In the diverse world of green pigments, **Pigment Green 8** and Phthalocyanine Green (PG 7) represent two distinct classes of colorants with varied performance characteristics. This guide provides a detailed, objective comparison of their performance, supported by available experimental data, to assist researchers, scientists, and drug development professionals in selecting the appropriate pigment for their specific applications.

Pigment Green 8 (PG 8), chemically a nitroso-iron complex, offers a yellowish-green or olive shade.^{[1][2]} In contrast, Phthalocyanine Green (PG 7) is a chlorinated copper phthalocyanine, known for its intense, clean bluish-green hue.^{[3][4]} This fundamental difference in chemical structure leads to significant variations in their performance profiles.

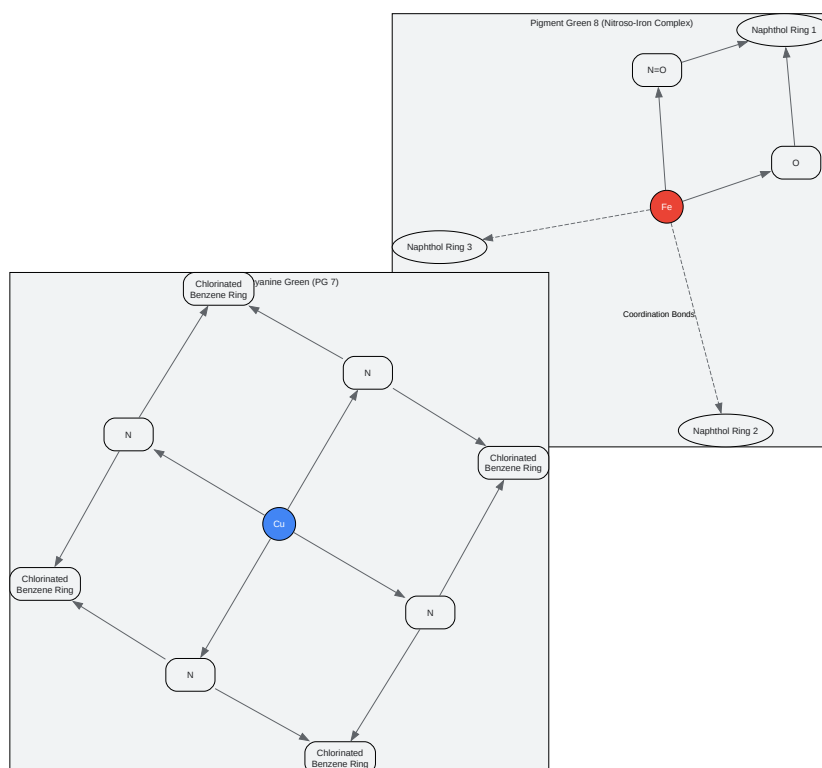
Quantitative Performance Comparison

The following table summarizes the key performance indicators for **Pigment Green 8** and Phthalocyanine Green (PG 7) based on available technical data. It is important to note that the values presented are compiled from various sources and testing conditions may not be identical.

Performance Parameter	Pigment Green 8	Phthalocyanine Green (PG 7)	Test Method Reference
Colour Index Name	Pigment Green 8	Pigment Green 7	-
C.I. Number	10006	74260	-
Chemical Class	Nitroso Iron Complex	Chlorinated Copper Phthalocyanine	-
Shade	Yellowish Green / Olive	Bluish-Green	Visual
Lightfastness (Blue Wool Scale, 1-8)	6-7	7-8	ASTM D4303
Heat Stability (°C)	180 - 220°C	280 - 300°C	ISO 787-21
Acid Resistance (1-5 Scale)	3	5	ISO 2812
Alkali Resistance (1-5 Scale)	3	5	ISO 2812
Oil Absorption (g/100g)	~50	30-45	ASTM D281
Solvent Resistance	Good resistance to aromatic hydrocarbons	Excellent	ISO 2812

Chemical Structure Overview

The distinct chemical structures of **Pigment Green 8** and Phthalocyanine Green (PG 7) are fundamental to their performance differences.



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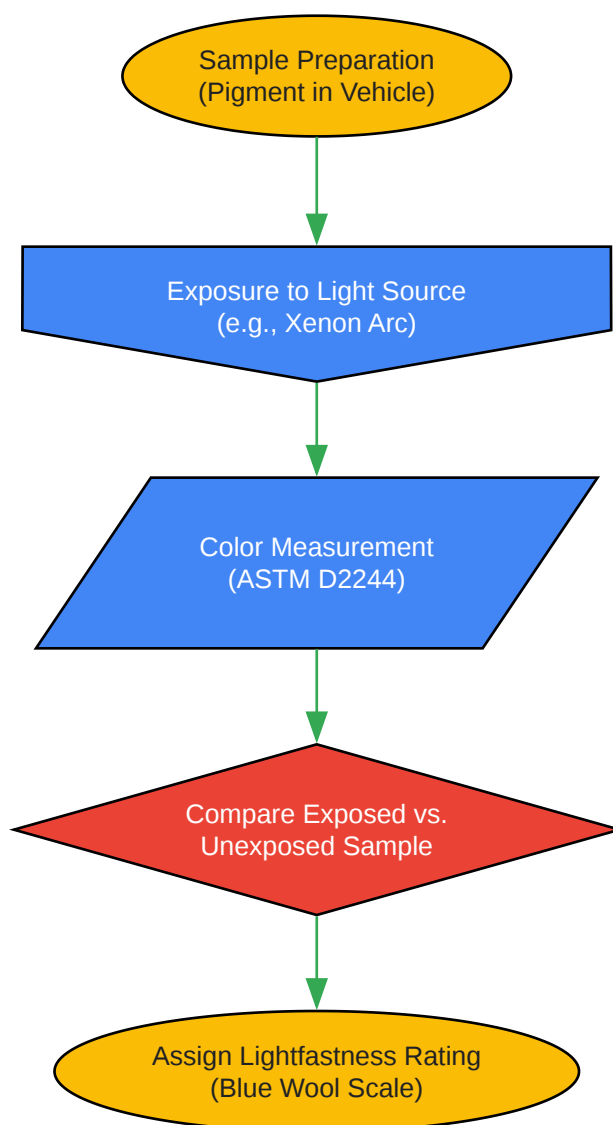
Fig. 1: Simplified Chemical Structures.

Experimental Protocols

The performance data presented in this guide are typically determined using standardized experimental protocols. Below are summaries of the methodologies for key performance tests.

Lightfastness Testing (ASTM D4303)

Lightfastness assesses a pigment's resistance to fading upon exposure to light. The ASTM D4303 standard outlines several methods for this evaluation.^{[5][6][7]}



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Fig. 2: Lightfastness Testing Workflow.

- **Sample Preparation:** The pigment is dispersed in a suitable vehicle (e.g., acrylic emulsion, oil) and applied to a substrate. A portion of the sample is masked to serve as an unexposed reference.
- **Exposure:** The prepared samples are exposed to a controlled light source, such as a xenon-arc lamp, which simulates the full spectrum of sunlight.[8] The exposure duration and intensity are specified by the standard.

- **Color Measurement:** The color of both the exposed and unexposed portions of the sample is measured using a spectrophotometer or colorimeter according to ASTM D2244.[9][10] The color difference (ΔE^*) is calculated.
- **Rating:** The change in color is compared to the fading of a set of blue wool standards that have been exposed simultaneously. The lightfastness rating is assigned on a scale of 1 to 8, where 8 indicates the highest lightfastness.[11]

Heat Stability Testing (ISO 787-21)

This test determines the stability of a pigment at elevated temperatures, which is crucial for applications like plastics processing.[12][13][14]

- **Sample Preparation:** A dispersion of the pigment is made in a stoving medium (a heat-curing binder).
- **Application:** The dispersion is applied to test panels.
- **Stoving (Heating):** The coated panels are heated in an oven at a specified temperature for a defined period.
- **Evaluation:** The color of the heated panel is compared to that of an unheated or standard sample to assess any color change.

Chemical Resistance Testing (ISO 2812)

This method evaluates the resistance of a pigment to various chemicals.[15][16][17]

- **Sample Preparation:** The pigment is incorporated into a coating and applied to a substrate.
- **Exposure:** The coated surface is exposed to specific chemical agents (e.g., acids, alkalis, solvents) for a predetermined duration. This can be done by immersion or by spotting the chemical onto the surface.
- **Evaluation:** After exposure and cleaning, the coating is visually assessed for any changes such as discoloration, blistering, or softening. The resistance is rated on a scale, typically from 1 to 5, where 5 denotes excellent resistance.

Performance Summary and Applications

Phthalocyanine Green (PG 7) exhibits outstanding overall performance. Its exceptional lightfastness, high heat stability, and excellent resistance to chemicals make it a versatile and durable pigment.[3][4][18] Consequently, it is widely used in demanding applications such as:

- Automotive and industrial coatings[4]
- High-performance plastics and masterbatches[3]
- Printing inks for various substrates[4]
- Textiles and rubber[3]

Pigment Green 8, while not as robust as PG 7, offers a unique yellowish-green color. Its performance is adequate for applications where extreme durability is not the primary requirement.[1] Typical uses include:

- Construction materials like cement and concrete[1]
- Latex paints[1]
- Certain types of inks and rubbers[1]

Its lower resistance to acids and alkalis, and more moderate heat stability, make it less suitable for high-performance coatings and plastics that undergo high-temperature processing.[2]

Conclusion

The choice between **Pigment Green 8** and Phthalocyanine Green (PG 7) is largely dictated by the performance requirements of the end application. For applications demanding high durability, including excellent lightfastness, heat stability, and chemical resistance, Phthalocyanine Green (PG 7) is the superior choice. **Pigment Green 8** is a viable option for applications where its characteristic yellowish-green shade is desired and the performance demands are less stringent. This comparative guide, with its summary of quantitative data and overview of experimental protocols, serves as a valuable resource for making an informed pigment selection.

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